

Thorium Sulfate: A Technical Overview of its Chemical and Physical Properties

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Compound of Interest

Compound Name: Thorium sulfate

Cat. No.: B1617388

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Thorium sulfate is an inorganic compound that exists in both anhydrous and various hydrated forms. This document provides a concise summary of its key chemical and physical properties, focusing on its chemical formula and molecular weight.

Chemical Identity and Molecular Weight

The fundamental properties of **thorium sulfate**, including its chemical formula and molecular weight, are crucial for its application in research and development. Thorium in this compound typically exhibits a +4 oxidation state.^[1] The anhydrous form has the chemical formula $\text{Th}(\text{SO}_4)_2$.^[2]

Thorium sulfate is known to form several crystalline hydrates, with the nonahydrate, $\text{Th}(\text{SO}_4)_2 \cdot 9\text{H}_2\text{O}$, being a common form.^{[1][3]} Other hydrated forms, such as the octahydrate, have also been identified.^[4] The molecular weight varies significantly between the anhydrous and hydrated forms due to the presence of water of crystallization.

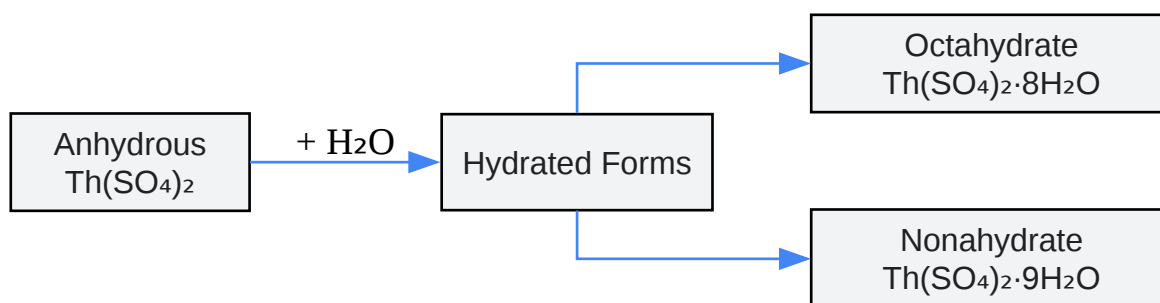
The table below summarizes the chemical formula and molecular weight for the anhydrous and common hydrated forms of **thorium sulfate**.

Compound Name	Chemical Formula	Molecular Weight (g/mol)
Anhydrous Thorium Sulfate	$\text{Th}(\text{SO}_4)_2$	424.17[1][4][5]
Thorium Sulfate Nonahydrate	$\text{Th}(\text{SO}_4)_2 \cdot 9\text{H}_2\text{O}$	586.303[1][3]
Thorium Sulfate Octahydrate	$\text{Th}(\text{SO}_4)_2 \cdot 8\text{H}_2\text{O}$	568.3 (calculated)

Note: The molecular weight for **Thorium Sulfate** Octahydrate has been calculated based on the atomic weights of its constituent elements, as some sources incorrectly list the molecular weight of the anhydrous form for the octahydrate.[4]

Logical Relationship of Thorium Sulfate Forms

The relationship between the different forms of **thorium sulfate** can be visualized as a progression of hydration states.



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Hydration states of **thorium sulfate**.

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References

- 1. Buy Thorium sulfate | 10381-37-0 [smolecule.com]
- 2. Thorium Sulfate [drugfuture.com]

- 3. WebElements Periodic Table » Thorium » thorium sulphate nonahydrate [webelements.com]
- 4. Thorium Sulfate | IBILABS.com [ibilabs.com]
- 5. Thorium Sulfate SDS | IBILABS.com [ibilabs.com]
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